

Isoproturon-didemethyl environmental persistence and mobility

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Isoproturon-didemethyl*

CAS No.: *56046-17-4*

Cat. No.: *B1213241*

[Get Quote](#)

An In-depth Technical Guide to the Environmental Persistence and Mobility of **Isoproturon-Didemethyl**

Abstract

Isoproturon (IPU), a widely used phenylurea herbicide, undergoes microbial degradation in the environment, leading to the formation of several metabolites. Among these, **Isoproturon-didemethyl** (DDIPU) is a key transformation product resulting from the successive removal of two methyl groups from the urea side-chain. Understanding the environmental fate of such metabolites is critical, as they may exhibit different persistence, mobility, and toxicity profiles compared to the parent compound. This technical guide provides a comprehensive analysis of the environmental persistence and mobility of **Isoproturon-didemethyl**, synthesizing data on its formation, physicochemical properties, and behavior in soil and water systems. It further details the standard methodologies and experimental protocols essential for its environmental assessment, offering a critical resource for researchers, environmental scientists, and regulatory professionals.

Introduction: The Significance of Metabolite Assessment

The environmental risk assessment of pesticides has historically focused on the active ingredient. However, it is now widely recognized that the transformation products, or metabolites, can be of equal or even greater concern. The herbicide Isoproturon, 3-(4-isopropylphenyl)-1,1-dimethylurea, is extensively used for controlling weeds in cereal crops[1]. In the environment, it is subject to degradation, primarily through microbial action, which alters its chemical structure and, consequently, its environmental behavior[2].

The N-demethylation pathway is a major route for isoproturon degradation, producing monodemethyl-isoproturon (MDIPU) and subsequently didemethyl-isoproturon (DDIPU)[2][3]. These metabolites can possess higher polarity and water solubility, potentially leading to increased mobility and a greater risk of contaminating ground and surface waters. This guide focuses specifically on DDIPU, examining the factors that govern its persistence and transport in the environment.

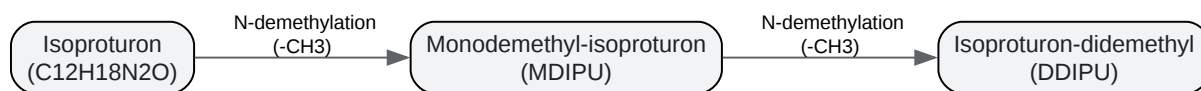
Formation: The Degradation Pathway to Isoproturon-Didemethyl

The primary mechanism for the formation of **Isoproturon-didemethyl** in the environment is microbial N-demethylation. This is a stepwise process where soil microorganisms, such as *Sphingomonas* sp., enzymatically remove the two methyl groups from the terminal nitrogen atom of the isoproturon molecule[3].

The degradation sequence is as follows:

- Isoproturon (IPU): The parent herbicide molecule.
- Monodemethyl-isoproturon (MDIPU): The first demethylation step results in the removal of one methyl group.
- Didemethyl-isoproturon (DDIPU): The second demethylation step removes the remaining methyl group, yielding DDIPU[2][4].

This process is often accompanied by other reactions, such as hydroxylation of the isopropyl side chain[1][4].



[Click to download full resolution via product page](#)

Caption: Primary degradation pathway of Isoproturon via N-demethylation.

Physicochemical Properties: A Comparison

The environmental behavior of a chemical is fundamentally governed by its physicochemical properties. The transformation from isoproturon to DDIPU involves the loss of two methyl groups (a combined mass of ~30 g/mol), which significantly increases the molecule's polarity. While extensive experimental data for DDIPU is limited, we can infer its properties based on this structural change in comparison to its well-studied parent compound.

Property	Isoproturon (Parent)	Isoproturon-Didemethyl (Metabolite)	Implication for Environmental Fate
Molecular Formula	C ₁₂ H ₁₈ N ₂ O	C ₁₀ H ₁₄ N ₂ O[5]	Lower molecular weight.
Molar Mass	206.29 g/mol [6]	178.23 g/mol [5]	Influences diffusion and transport rates.
Water Solubility	65 - 72 mg/L (at 20-22 °C)[1][2][6]	Higher (Inferred)	Increased polarity from the loss of two methyl groups suggests significantly higher water solubility, enhancing its potential for aqueous transport.
Log K _{ow} (Octanol-Water Partition Coeff.)	2.5 - 2.87[7][8]	Lower (Computed XLogP3 = 2.3)[5]	A lower K _{ow} indicates a more hydrophilic nature, resulting in weaker partitioning to organic matter in soil and sediment.
Vapor Pressure	3.3 x 10 ⁻⁶ Pa (at 20 °C)[6]	Lower (Inferred)	Generally, higher polarity and lower molecular weight can lead to lower vapor pressure; volatilization is expected to be negligible for both.
Soil Sorption Coeff. (K _{oc})	~126 mL/g[7]	Lower (Inferred)	The increased polarity and water solubility strongly suggest a lower affinity for soil organic carbon, leading to weaker sorption.

Environmental Persistence

Persistence, often quantified as a half-life (DT_{50}), is a measure of the time it takes for 50% of a compound to degrade in a specific environmental compartment.

- Isoproturon: The parent compound is moderately persistent. In soil, its field half-life is approximately 40 days in temperate climates[1][2]. In aquatic systems, the half-life is reported to be around 30 days[1][9].
- **Isoproturon-Didemethyl (DDIPU)**: Specific DT_{50} values for DDIPU are not well-documented in publicly available literature. As a metabolite, its concentration in the environment is a function of both its formation rate from MDIPU and its own degradation rate. The presence of the urea linkage suggests it remains susceptible to further microbial hydrolysis, eventually leading to the formation of 4-isopropylaniline. However, without quantitative data, a definitive statement on its persistence is challenging. Its detection in environmental samples indicates that its degradation rate is not instantaneous.

Environmental Mobility

The mobility of a pesticide or its metabolite determines its potential to move from the point of application into other environmental compartments, particularly groundwater. Mobility is primarily controlled by the compound's affinity for soil particles versus its preference for the soil-water phase.

Soil Sorption and Desorption

Sorption is the process by which a chemical binds to soil particles. It is the single most important factor affecting a compound's movement in soil. This property is quantified using the soil-solid solution partition coefficient (K_d), which is often normalized to the organic carbon content of the soil to yield the organic carbon-water partition coefficient (K_{oc})[10].

- Isoproturon: With a K_{oc} value of approximately 126 mL/g, isoproturon is classified as having moderate mobility[7]. Its sorption is directly related to the soil's organic carbon content; soils with low organic matter exhibit higher leaching potential[11][12].
- **Isoproturon-Didemethyl (DDIPU)**: As inferred from its physicochemical properties (higher polarity, lower K_{ow}), DDIPU is expected to have a significantly lower K_{oc} value than its

parent compound. This weaker sorption to soil particles means that a larger fraction of DDIPU will reside in the soil solution, making it more mobile and prone to leaching. Studies on other polar metabolites of isoproturon have shown them to be more mobile than the parent, a characteristic highly likely to be shared by DDIPU.

Leaching Potential

Leaching is the downward movement of a substance through the soil profile with percolating water. The potential for a compound to leach to groundwater is a function of both its persistence and its mobility.

A common screening tool for assessing this risk is the Groundwater Ubiquity Score (GUS), calculated as:

$$\text{GUS} = \log_{10}(\text{DT}_{50}) \times (4 - \log_{10}(\text{K}_{\text{oc}}))$$

Compounds with a GUS score > 2.8 are considered to have a high leaching potential, while those with a score < 1.8 are considered to have a low potential[13].

- Isoproturon: Using a DT_{50} of 40 days and a K_{oc} of 126: $\text{GUS} = \log_{10}(40) \times (4 - \log_{10}(126)) = 1.60 \times (4 - 2.10) = 3.04$ This score correctly classifies isoproturon as a leacher, which is consistent with its detection in groundwater[1].
- **Isoproturon-Didemethyl (DDIPU)**: While we lack precise DT_{50} and K_{oc} values for DDIPU, we can predict its leaching potential. Assuming a similar or slightly lower persistence (DT_{50}) but a significantly lower K_{oc} , the GUS score for DDIPU is almost certain to be higher than that of isoproturon. This indicates that DDIPU poses an even greater intrinsic risk of leaching to groundwater than the parent herbicide.

Methodologies for Environmental Assessment

To empirically determine the persistence and mobility of DDIPU, standardized laboratory and field experiments are required.

Experimental Protocol: Soil Sorption Coefficient (Batch Equilibrium Method)

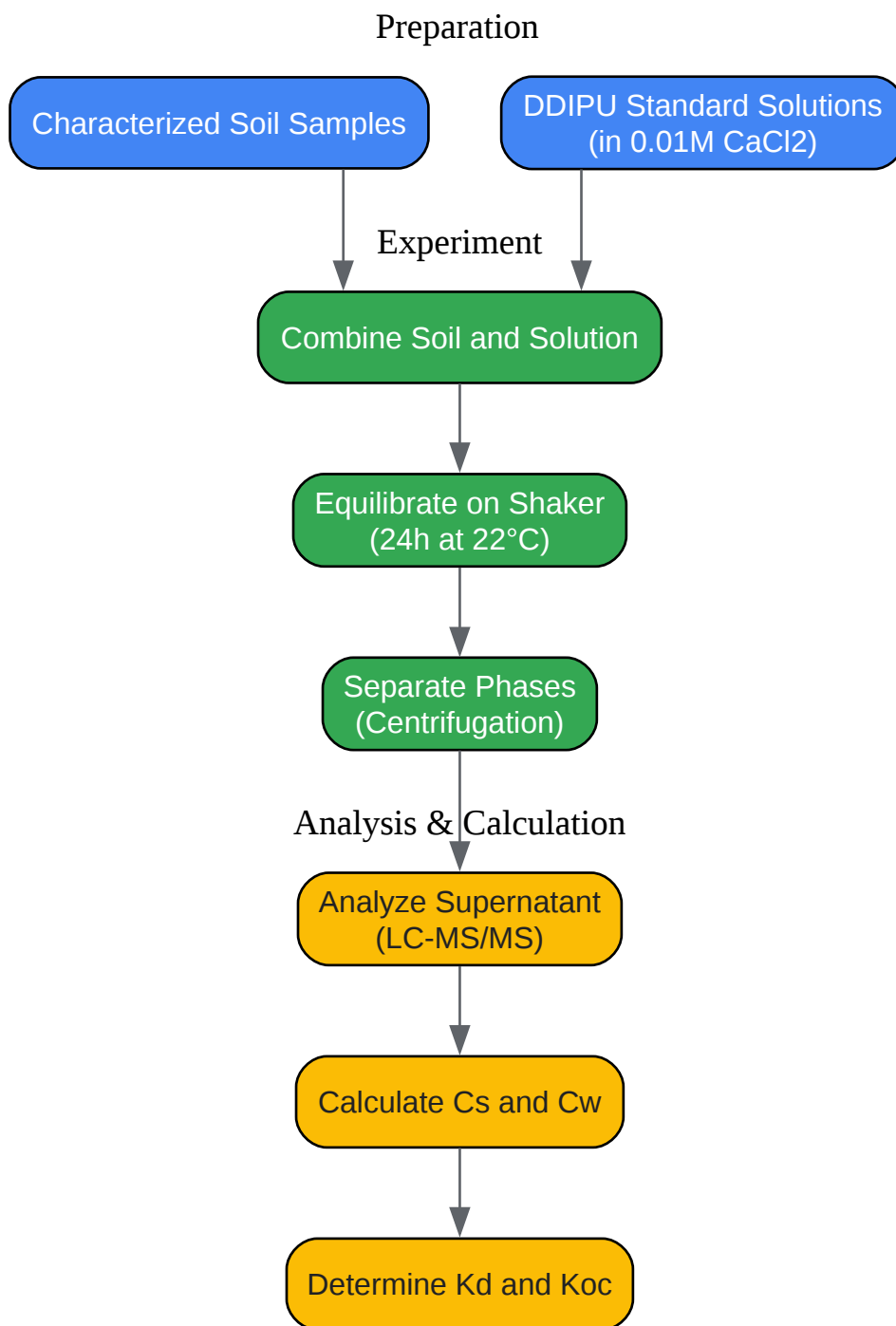
This protocol, based on OECD Guideline 106, is the standard for determining the adsorption/desorption characteristics of a chemical in soil.

Objective: To determine the K_d and K_{oc} of **Isoproturon-didemethyl** in various soil types.

Methodology:

- Soil Preparation: Select, air-dry, and sieve (2 mm) at least three different soil types with varying organic carbon content and pH. Characterize each soil for texture, pH, and organic carbon content.
- Solution Preparation: Prepare a stock solution of DDIPU in 0.01 M CaCl_2 . Create a series of dilutions from this stock. The CaCl_2 solution mimics the ionic strength of natural soil water.
- Equilibration (Adsorption Phase):
 - Add a known mass of soil (e.g., 2 g) to a series of centrifuge tubes.
 - Add a known volume (e.g., 10 mL) of each DDIPU dilution to the tubes.
 - Include soil-free blanks (for stability) and DDIPU-free blanks (for soil interference).
 - Shake the tubes on a mechanical shaker at a constant temperature (e.g., 20-25°C) for a predetermined equilibration time (e.g., 24 hours).
- Phase Separation: Centrifuge the tubes at high speed until a clear supernatant is obtained.
- Analysis: Carefully remove an aliquot of the supernatant and analyze the concentration of DDIPU using a suitable analytical method (e.g., LC-MS/MS).
- Calculation:
 - The amount of DDIPU adsorbed to the soil is calculated by the difference between the initial and equilibrium concentrations in the solution.
 - The soil concentration (C_s) and water concentration (C_w) are plotted, and the slope of the linear isotherm gives the K_d value.

- The K_{oc} is calculated: $K_{oc} = (K_d / \% \text{ Organic Carbon}) \times 100$ [10].



[Click to download full resolution via product page](#)

Caption: Workflow for determining soil sorption coefficient (K_d/K_{oc}).

Experimental Protocol: Analytical Quantification

Accurate quantification of DDIPU at trace levels in complex environmental matrices like soil and water is crucial. High-Performance Liquid Chromatography (HPLC) coupled with tandem mass spectrometry (LC-MS/MS) is the gold standard for this application due to its high sensitivity and selectivity.

Objective: To quantify **Isoproturon-didemethyl** in soil and water extracts.

Methodology:

- Sample Extraction:
 - Water: Solid-Phase Extraction (SPE) is commonly used. The water sample is passed through a C18 cartridge, which retains DDIPU. The cartridge is then eluted with a small volume of an organic solvent (e.g., methanol or acetonitrile).
 - Soil: A QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction is highly effective^[14]. Soil is extracted with acetonitrile, followed by the addition of salts (e.g., MgSO₄, NaCl) to induce phase separation. The organic layer is collected.
- Extract Cleanup: The initial extract may be further cleaned using dispersive SPE (d-SPE) with sorbents like PSA (primary secondary amine) to remove interferences.
- Instrumental Analysis (LC-MS/MS):
 - Chromatography: The cleaned extract is injected into an HPLC system equipped with a reverse-phase column (e.g., C18). A gradient elution with a mobile phase of water and acetonitrile (both typically containing a modifier like formic acid) is used to separate DDIPU from other compounds.
 - Mass Spectrometry: The eluent from the HPLC is directed to a tandem mass spectrometer. The instrument is operated in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions for DDIPU are monitored, providing highly selective and sensitive quantification.

- Quantification: A calibration curve is generated using certified analytical standards of DDIPU. The concentration in the sample is determined by comparing its response to the calibration curve.

Conclusion

Isoproturon-didemethyl is a key metabolite in the environmental degradation of the herbicide isoproturon. The structural transformation from the parent compound—specifically the loss of two methyl groups—fundamentally alters its physicochemical properties, leading to increased polarity and water solubility.

This guide establishes, through direct data on the parent compound and logical inference for the metabolite, that **Isoproturon-didemethyl** possesses a lower affinity for soil organic matter and consequently a higher mobility and leaching potential than isoproturon. This elevates its risk of transport to non-target areas, including surface and groundwater resources. While specific data on its environmental persistence (DT_{50}) remains scarce, its detection confirms it is not a transient species.

Therefore, a comprehensive environmental risk assessment for isoproturon must include the evaluation and monitoring of **Isoproturon-didemethyl**. The use of robust analytical methods like LC-MS/MS and standardized protocols for assessing mobility are essential to accurately characterize its environmental fate and ensure the protection of water resources.

References

- World Health Organization. (n.d.).
- La Cecilia, D., & Maffia, M. (2020). Isoproturon: A Controversial Herbicide Hard to Confine in a Global Market.
- National Center for Biotechnology Inform
- Wikipedia. (n.d.). Isoproturon. [[Link](#)]
- European Commission. (2005). Isoproturon - Substance Data Sheet. CIRABC. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Didesmethyisoproturon. PubChem.
- Coastal Wiki. (2020). Isoproturon. [[Link](#)]
- Eawag. (2002).

- PubMed. (n.d.). Availability and persistence of isoproturon under field and laboratory conditions. [\[Link\]](#)
- PubMed. (n.d.). Influence of a heavy rainfall event on the leaching of [14C]isoproturon and its degradation products in outdoor lysimeters. [\[Link\]](#)
- ResearchGate. (n.d.). Metabolic pathway proposed for fungal biodegradation of isoproturon. [\[Link\]](#)
- ResearchGate. (n.d.). Sorption and Leaching Potential of Isoproturon and Atrazine in Low Organic Carbon Soil of Pakistan Under a Wheat-Maize Rotation. [\[Link\]](#)
- ResearchGate. (n.d.). Determination of Isoproturon in Environmental Samples using QuEChERS Extraction-Spectrofluorimetric Method. [\[Link\]](#)
- USDA ARS. (2004). Effect of soil properties on the degradation of isoxaflutole. [\[Link\]](#)
- SciSpace. (n.d.). Screening method for assessing pesticide leaching potential. [\[Link\]](#)
- PubMed. (2004). Determination of solid-liquid partition coefficients (K_d) for the herbicides isoproturon and trifluralin in five UK agricultural soils. [\[Link\]](#)
- ResearchGate. (n.d.). Microbial Degradation of Isoproturon and Related Phenylurea Herbicides in and below Agricultural Fields. [\[Link\]](#)
- ScienceDirect. (2014). Degradation of the herbicide isoproturon by a photocatalytic process. [\[Link\]](#)
- European Commission's Food Safety. (n.d.). Soil persistence models and EU registration. [\[Link\]](#)
- ChemSafetyPro.COM. (n.d.). Soil Adsorption Coefficient (K_d / K_f / K_{oc} / K_{foc}). [\[Link\]](#)
- Agilent. (2016). HPLC ANALYSIS OF ISOPROTURON IN WATER USING ONLINE SAMPLE ENRICHMENT. [\[Link\]](#)
- ECETOC. (n.d.). Adsorption-desorption distribution (K_d) and organic carbon-water partition (K_{OC}) coefficients. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. cdn.who.int \[cdn.who.int\]](https://cdn.who.int)
- [2. ccscenet.org \[ccsenet.org\]](https://ccsenet.org)
- [3. Isoproturon Degradation Pathway \[eawag-bbd.ethz.ch\]](https://eawag-bbd.ethz.ch)
- [4. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [5. Didesmethylisoproturon | C₁₀H₁₄N₂O | CID 185831 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [6. Isoproturon - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [7. Isoproturon | C₁₂H₁₈N₂O | CID 36679 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [8. circabc.europa.eu \[circabc.europa.eu\]](https://circabc.europa.eu)
- [9. Isoproturon - Coastal Wiki \[coastalwiki.org\]](https://coastalwiki.org)
- [10. chemsafetypro.com \[chemsafetypro.com\]](https://chemsafetypro.com)
- [11. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [12. Determination of solid-liquid partition coefficients \(K_d\) for the herbicides isoproturon and trifluralin in five UK agricultural soils - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [13. scispace.com \[scispace.com\]](https://scispace.com)
- [14. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [Isoproturon-didemethyl environmental persistence and mobility]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1213241/docs#isoproturon-didemethyl-environmental-persistence-and-mobility\]](https://www.benchchem.com/product/b1213241/docs#isoproturon-didemethyl-environmental-persistence-and-mobility)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)